

Chloroneb environmental impact compared to newer fungicides

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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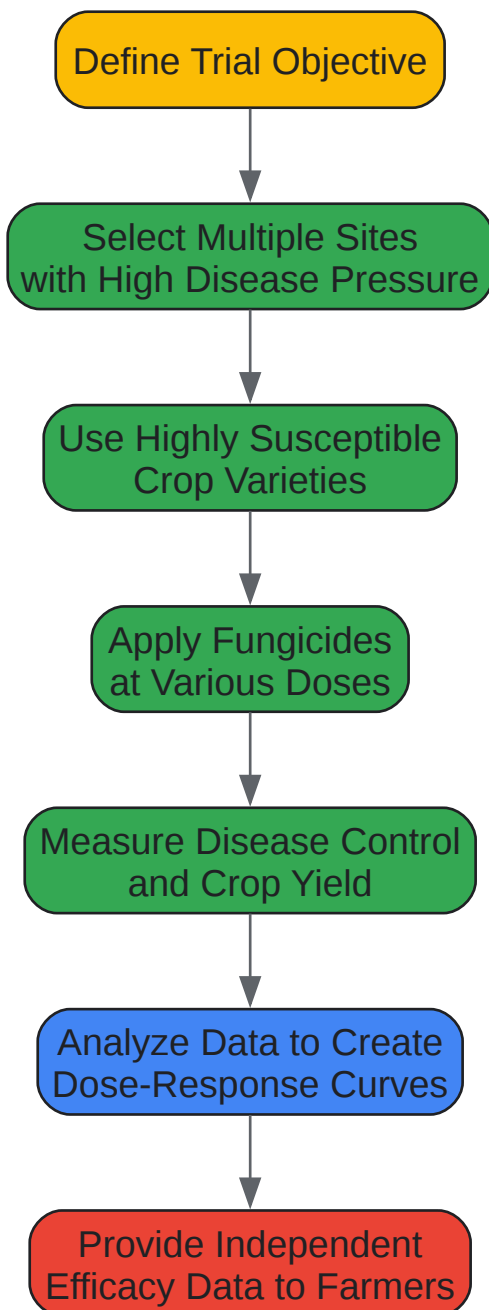
Chloroneb Profile

Property	Description / Value
Status	Obsolete, not approved in the EU [1]
Historical Use	Seed treatment for turf, ornamentals, soybeans, cotton; controls damping-off, blights, snow mold [1]
Solubility in Water	8 mg/L (Low) [1]
Vapour Pressure	400 mPa (Highly volatile) [1]
Soil DT ₅₀ (Persistence)	130 days (Persistent) [1]
Mobility	Low leachability [1]
Toxicity	Low to moderate toxicity to mammals, birds, fish, and aquatic invertebrates [1]
FRAC MoA Class	14 (Lipid peroxidation inhibitor) [1]

Modern Fungicide Context

While direct comparative data for **Chloroneb** is lacking, current research and practices highlight key points of contrast with modern fungicides:

- **Environmental Fate & Ecological Effects:** Modern fungicide review highlights that many fungicides are **moderately lipophilic and can adsorb to sediments**, and some are **moderately to highly persistent in water and soil** [2]. They can be highly toxic to a broad range of non-target aquatic organisms and pose a risk to aquatic ecosystems [2]. This suggests that the environmental concerns associated with **Chloroneb** (persistence, volatility) remain relevant for some modern products.
- **Efficacy Testing Protocols:** Modern fungicide performance is rigorously evaluated through multi-site, multi-season trials that generate dose-response curves. This helps determine the most effective products and doses for specific diseases, balancing control with resistance management [3]. The workflow for these trials can be summarized as follows:



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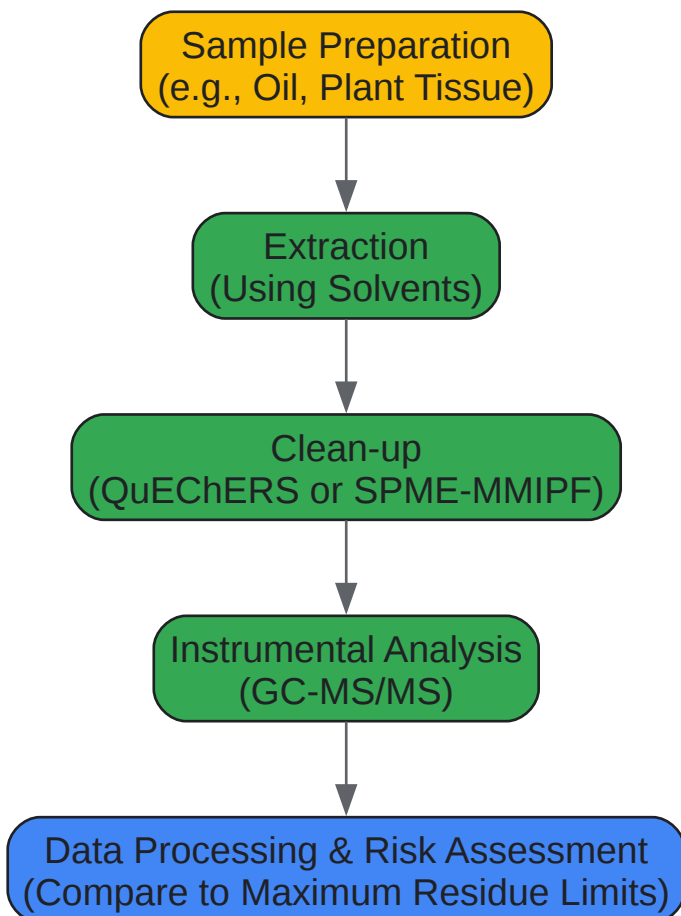
- **Resistance Management:** A major modern focus is on using fungicides with different **FRAC (Fungicide Resistance Action Committee) codes** to manage resistance [4]. Newer fungicide programs often use mixtures of active ingredients from different groups to reduce resistance risks [2] [4].

Modern Analysis & Detection Methods

Current research into pesticide residues employs sophisticated, multi-analyte methods far more advanced than those available when **Chloroneb** was developed.

- **Advanced Protocols:** Methods like **QuEChERS** are standard for multi-residue analysis. Newer techniques like **Solid Phase Microextraction based on Monolithic Molecularly Imprinted Polymer Fiber (SPME-MMIPF)** offer even better selectivity and sensitivity for detecting pesticides in complex matrices like edible oils [5].
- **Instrumentation:** Analysis is typically performed using **Gas Chromatography coupled with Tandem Mass Spectrometry (GC-MS/MS)**, allowing for the highly accurate detection of hundreds of compounds simultaneously [5].

The general workflow for these modern analytical methods is illustrated below:



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References

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